

Phellodendrine Chloride (CAS Number: 104112-82-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Phellodendrine chloride*

Cat. No.: *B1679772*

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Abstract

Phellodendrine chloride, a quaternary isoquinoline alkaloid primarily isolated from the bark of *Phellodendron amurense*, has garnered significant attention in the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the chemical, physical, and pharmacological properties of **phellodendrine chloride** (CAS No: 104112-82-5). It details its mechanism of action, focusing on its influence on key signaling pathways implicated in cancer, inflammation, and metabolic disorders. Furthermore, this document furnishes detailed protocols for essential experimental assays and presents this complex information through structured data tables and elucidating diagrams to support researchers in their exploration of this promising natural compound.

Chemical and Physical Properties

Phellodendrine chloride is the salt form of the alkaloid phellodendrine. While the free base is assigned CAS number 6873-13-8, the chloride salt, under CAS number 104112-82-5, is more commonly utilized in research due to its stability and solubility.^{[1][2]}

Identity and Structure

Property	Value
IUPAC Name	(13aS)-2,11-dihydroxy-3,10-dimethoxy-7-methyl-5,8,13,13a-tetrahydro-6H-isoquino[3,2-a]isoquinolinium chloride
Synonyms	l-(-)-N-Methylcoreximine, Phellodendrine hydrochloride
CAS Number	104112-82-5
Molecular Formula	C ₂₀ H ₂₄ ClNO ₄ [3] [4]
Molecular Weight	377.86 g/mol [3] [5]
Canonical SMILES	<chem>C[N+]12CCC3=CC(=C(C=C3[C@@H]1CC4=C(C(=C(C=C4C2)OC)O)O)OC.[Cl-]</chem> [3]

Physicochemical Data

Property	Value
Physical State	Solid, powder [6]
Melting Point	249-251 °C (with methanol) [7]
Solubility	Soluble in Ethanol. [6] Soluble in DMSO (33 mg/mL). [5]
Storage	Store at -20°C for long-term stability. [8]

Spectroscopic Data

Spectroscopy	Data Availability
¹ H NMR	Available [9]
Mass Spectrometry	Available
HPLC Analysis	Methods have been developed for the quantification of phellodendrine in plant extracts and biological samples. [2] [7] [10] [11] [12] [13]

Pharmacological Properties and Mechanism of Action

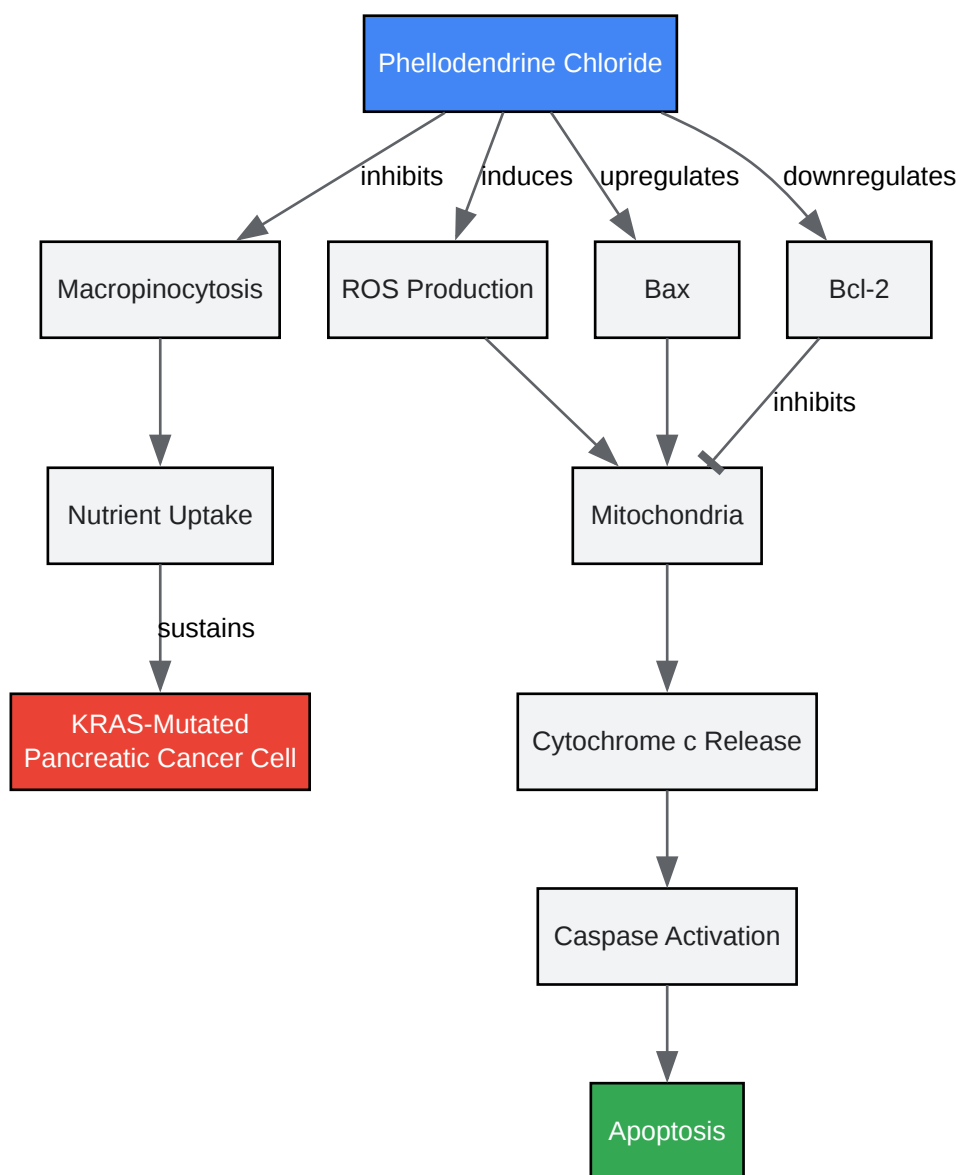
Phellodendrine chloride exhibits a broad spectrum of biological activities, including anti-inflammatory, anti-cancer, immunosuppressive, and neuroprotective effects. Its mechanisms of action are multifaceted, involving the modulation of several critical cellular signaling pathways.

Anti-Cancer Activity

Phellodendrine chloride has demonstrated significant anti-proliferative and pro-apoptotic effects in various cancer cell lines, particularly in KRAS-mutated pancreatic cancer.

Phellodendrine chloride selectively inhibits the proliferation of KRAS-mutated pancreatic cancer cells.^[14] It is believed to achieve this by inhibiting macropinocytosis, a nutrient-scavenging process that these cancer cells heavily rely on.^{[6][14]} This leads to nutrient deprivation, increased reactive oxygen species (ROS) production, and ultimately, apoptosis.^[15]

The pro-apoptotic effects of **phellodendrine chloride** are mediated through the intrinsic mitochondrial pathway. This involves the upregulation of the pro-apoptotic protein Bax and the downregulation of the anti-apoptotic protein Bcl-2, leading to the release of cytochrome c and the activation of caspases.



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Phellodendrine Chloride's Anti-Cancer Mechanism.

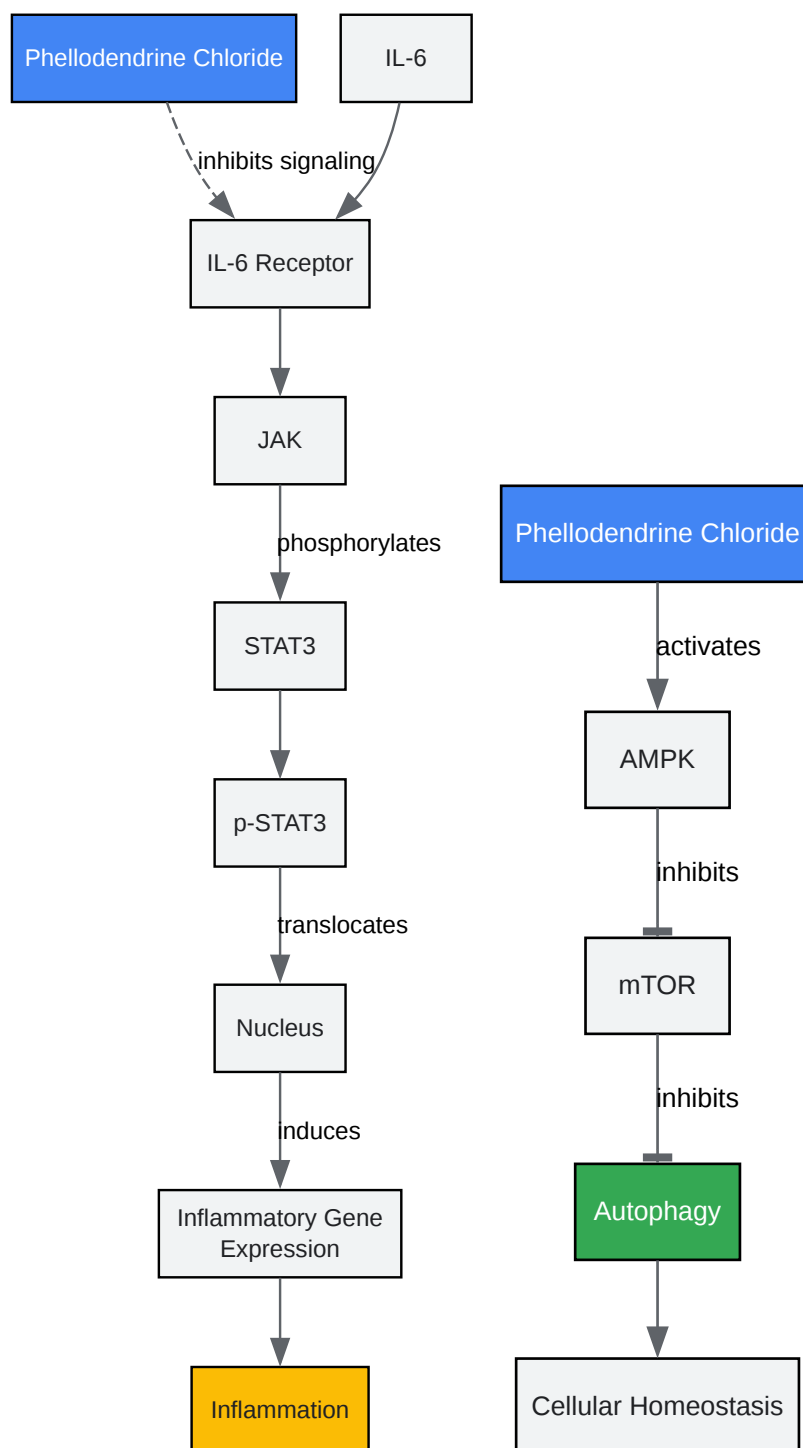
Anti-Inflammatory and Immunosuppressive Activities

Phellodendrine chloride exerts potent anti-inflammatory and immunosuppressive effects through the modulation of key inflammatory signaling pathways.

Phellodendrine chloride has been shown to alleviate gouty arthritis by inhibiting the IL-6/STAT3 signaling pathway.[15] Interleukin-6 (IL-6) is a pro-inflammatory cytokine that, upon binding to its receptor, activates the Janus kinase (JAK) family, which in turn phosphorylates

and activates the Signal Transducer and Activator of Transcription 3 (STAT3). Activated STAT3 then translocates to the nucleus to induce the expression of inflammatory genes.

Phellodendrine chloride interferes with this cascade, reducing the inflammatory response.



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